

A Comprehensive Technical Guide to the Physicochemical Properties of 4-Phenylbenzaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **4-phenylbenzaldehyde** (also known as 4-biphenylcarboxaldehyde), with a specific focus on its boiling point. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize this compound as a versatile intermediate in organic synthesis.

Physicochemical Data of 4-Phenylbenzaldehyde

The following table summarizes the key quantitative data for **4-phenylbenzaldehyde**, compiled from various sources for easy reference and comparison.



Property	Value	Notes	Citations
Boiling Point	184 °C	at 11 mmHg	[1][2][3][4]
320 °C	at atmospheric pressure	[5][6]	
152 °C	at 8 mmHg		_
Melting Point	57-63 °C	Range observed across sources	[1][2][3][4][5][7]
Molecular Formula	C13H10O	[1][3][7]	_
Molecular Weight	182.22 g/mol	[1][7]	
Density	1.107 g/cm³	at 20°C	[2][3][5]
Flash Point	172 °C	[1][3][4]	
Water Solubility	17 mg/L	at 20°C	[3][4]
Appearance	White to light yellow crystalline powder	[3][4]	
CAS Number	3218-36-8	[2][3][7]	_

Experimental Protocol: Boiling Point Determination

The boiling point of a solid organic compound like **4-phenylbenzaldehyde** can be accurately determined using a micro-method, such as the Thiele tube technique. This method is advantageous as it requires only a small amount of the sample.

Apparatus and Chemicals:

- Thiele tube
- Thermometer (with appropriate range)
- Small test tube (e.g., ignition tube)
- Capillary tube (sealed at one end)



- Heat-stable liquid (e.g., liquid paraffin, silicone oil)
- Bunsen burner or other heat source
- Stand and clamp
- 4-Phenylbenzaldehyde sample

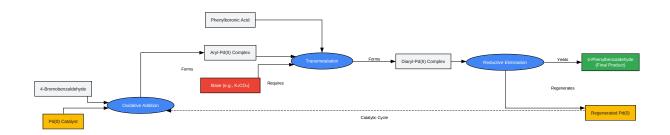
Procedure:

- Sample Preparation: Place a small amount of **4-phenylbenzaldehyde** into the small test tube, enough to submerge the bulb of the thermometer.
- Capillary Tube Placement: Place the capillary tube, with its open end downwards, into the test tube containing the sample.
- Apparatus Assembly: Attach the test tube to the thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.
- Thiele Tube Setup: Insert the thermometer and the attached test tube into the Thiele tube, which is filled with a suitable heating liquid like liquid paraffin.[8] The liquid level should be high enough to cover the sample but not so high as to enter the test tube.
- Heating: Gently heat the side arm of the Thiele tube with a Bunsen burner.[9][10] The shape
 of the Thiele tube ensures that convection currents will maintain a uniform temperature
 throughout the liquid.[9]
- Observation: As the temperature rises, a stream of bubbles will begin to emerge from the open end of the capillary tube. Continue heating until a rapid and continuous stream of bubbles is observed.[9][10]
- Boiling Point Reading: Remove the heat source and allow the apparatus to cool slowly. The point at which the bubbling stops and the liquid just begins to enter the capillary tube is the boiling point of the sample.[9][10] Record this temperature.
- Pressure Correction: For accuracy, the atmospheric pressure should be recorded, as boiling points are pressure-dependent.[11]



Synthetic Pathway: Suzuki-Miyaura Cross-Coupling

4-Phenylbenzaldehyde is commonly synthesized via the Suzuki-Miyaura cross-coupling reaction. This palladium-catalyzed reaction is a cornerstone in the formation of carbon-carbon bonds, particularly for creating biphenyl structures.[1] The workflow below illustrates the key steps of this synthetic route.



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Synthesis of **4-Phenylbenzaldehyde** via Suzuki-Miyaura Reaction.

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